

# 1-(3-Nitrophenyl)ethanol molecular weight and formula

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1-(3-Nitrophenyl)ethanol

Cat. No.: B1296107

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## In-Depth Technical Guide: 1-(3-Nitrophenyl)ethanol

This guide provides an in-depth overview of the fundamental physicochemical properties of **1-(3-Nitrophenyl)ethanol**, a compound of interest for researchers, scientists, and professionals in drug development.

## Core Physicochemical Data

The essential molecular properties of **1-(3-Nitrophenyl)ethanol** are summarized in the table below. This data is critical for experimental design, stoichiometric calculations, and analytical characterization.

Property	Value	Citations
Molecular Formula	C8H9NO3	[1][2][3]
Molecular Weight	167.16 g/mol	[1][3][4][5]
Exact Mass	167.058243 u	[4][6]

## Chemical Structure

The structural formula of **1-(3-Nitrophenyl)ethanol** is a key determinant of its chemical reactivity and biological interactions. The molecule consists of an ethanol backbone substituted with a nitrophenyl group at the first position.

Caption: Chemical structure of **1-(3-Nitrophenyl)ethanol**.

This document is intended for informational purposes for a technical audience and does not constitute experimental or safety guidance. All laboratory work should be conducted in accordance with established safety protocols.

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## References

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- To cite this document: BenchChem. [1-(3-Nitrophenyl)ethanol molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1296107#1-3-nitrophenyl-ethanol-molecular-weight-and-formula]

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Address: 3281 E Guasti Rd  
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Email: [info@benchchem.com](mailto:info@benchchem.com)